

Personal protective equipment for handling 4-Aminobutan-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminobutan-2-one

Cat. No.: B1611400

[Get Quote](#)

Essential Safety and Handling Guide for 4-Aminobutan-2-one

This guide provides critical safety protocols, operational procedures, and disposal plans for the handling of **4-Aminobutan-2-one** (CAS No: 23645-04-7).^[1] It is imperative for all laboratory personnel, including researchers, scientists, and drug development professionals, to adhere strictly to these guidelines to mitigate potential hazards and ensure a safe working environment.

Chemical Hazard Summary

4-Aminobutan-2-one and its hydrochloride salt are classified as hazardous substances that pose significant health risks upon exposure. It is known to be an irritating and corrosive compound.^{[2][3]} The primary hazards associated with **4-Aminobutan-2-one** are summarized in the table below.

Hazard Classification	GHS Hazard Statement
Skin Corrosion/Irritation	H315: Causes skin irritation.[3] H314: Causes severe skin burns and eye damage.[4]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation.[3] H318: Causes serious eye damage.
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation.[3]

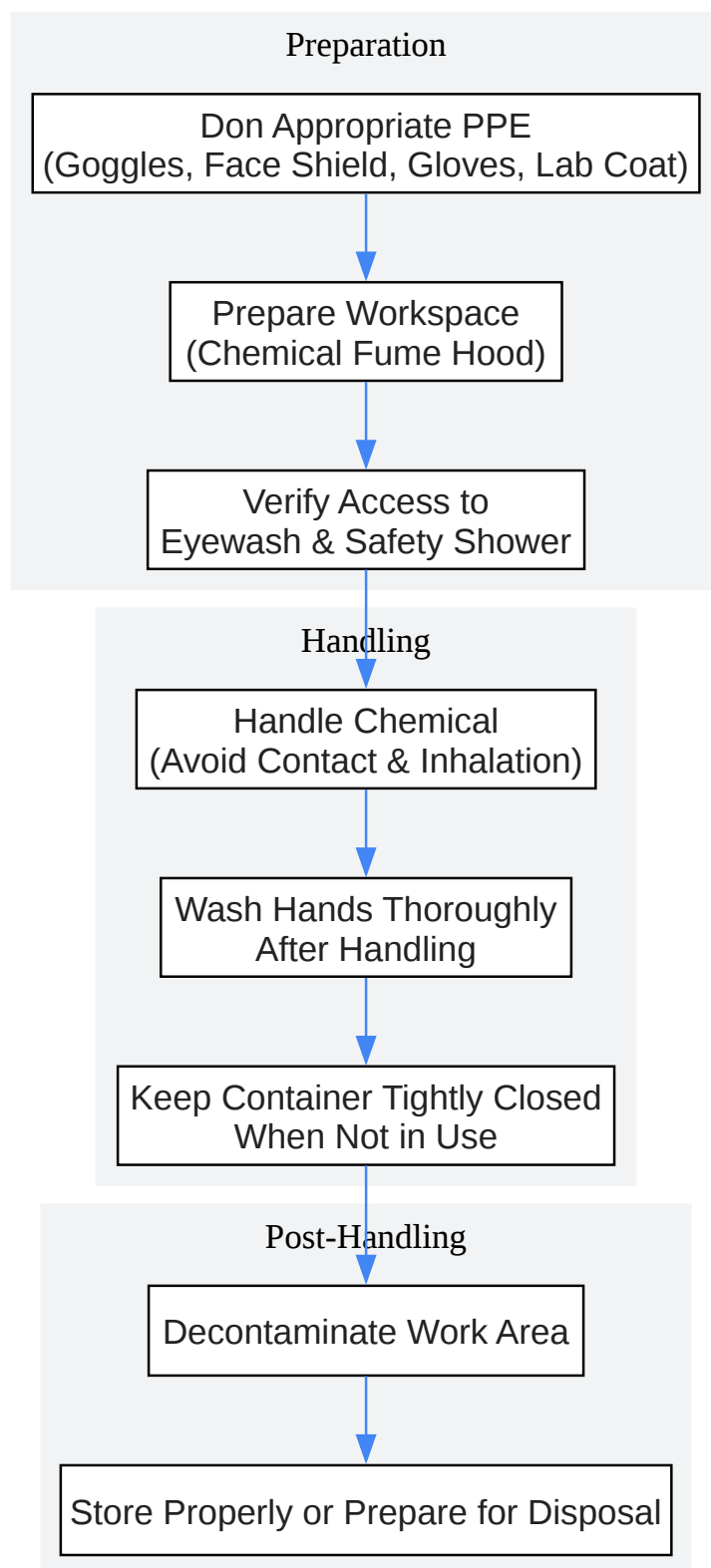
Personal Protective Equipment (PPE)

The mandatory personal protective equipment (PPE) for handling **4-Aminobutan-2-one** is outlined below. This equipment must be worn at all times when handling the chemical to prevent direct contact and exposure.

Protection Type	Required PPE	Best Practices
Eye and Face	Chemical safety goggles and a face shield.[5]	Must be worn whenever there is a risk of splashing. An eyewash station should be readily accessible.[5]
Skin	Chemical-resistant gloves (e.g., Neoprene or Nitrile rubber) and a flame-resistant lab coat.[5][6]	Change gloves immediately if contaminated. Do not wear shorts or open-toed shoes.[5]
Respiratory	Use only in a well-ventilated area, preferably within a chemical fume hood.[6]	If ventilation is inadequate, a NIOSH-approved respirator may be necessary. Avoid breathing vapors or mists.[5][6]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **4-Aminobutan-2-one** is crucial for minimizing risks. The following workflow must be followed:



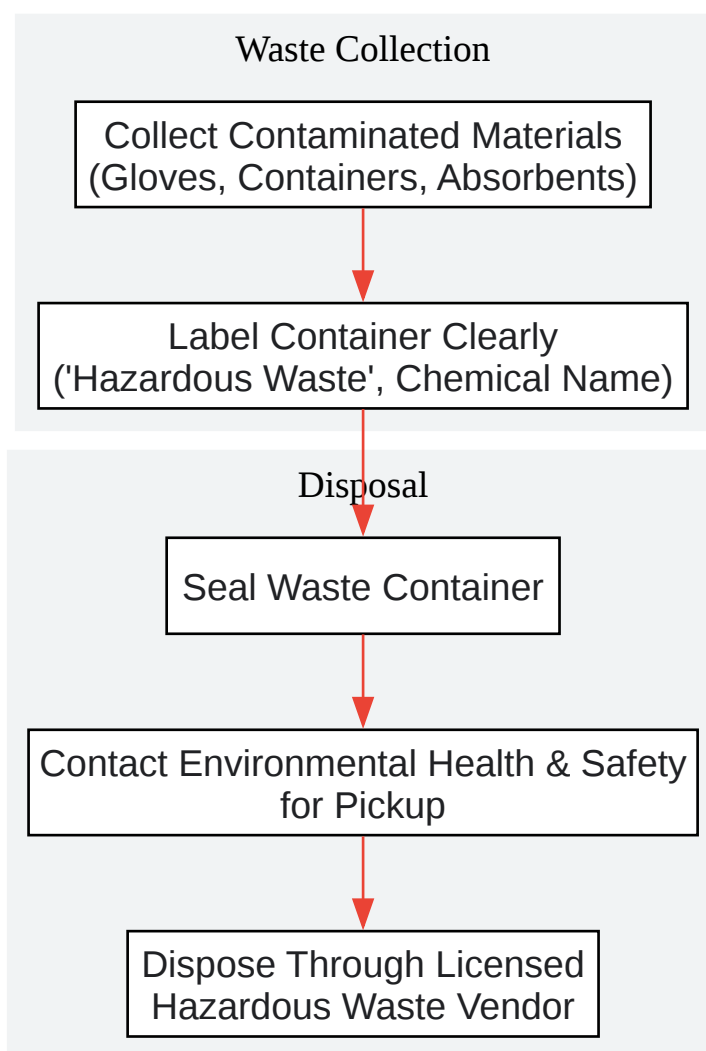
[Click to download full resolution via product page](#)

Figure 1: Standard Operating Procedure for Handling **4-Aminobutan-2-one**.

- Preparation:
 - Before beginning any work, ensure all required PPE is correctly worn.
 - Prepare a designated work area, preferably within a certified chemical fume hood, to ensure adequate ventilation.[6]
 - Confirm that an emergency eyewash station and safety shower are unobstructed and readily accessible.
- Handling:
 - Handle the chemical with care, avoiding any direct contact with skin, eyes, and clothing.[6]
 - Do not breathe in vapors or mists.[6]
 - After handling, wash hands thoroughly with soap and water.[6]
 - Keep the container tightly sealed when not in use to prevent the release of vapors.[6]
- Storage:
 - Store **4-Aminobutan-2-one** in a cool, dry, and well-ventilated area.[4][6]
 - Keep it away from incompatible materials such as acids and strong oxidizing agents.[7]
 - The storage area should be secure and accessible only to authorized personnel.[6]

Disposal Plan

All materials contaminated with **4-Aminobutan-2-one** must be treated as hazardous waste and disposed of according to institutional and local regulations.



[Click to download full resolution via product page](#)

Figure 2: Hazardous Waste Disposal Workflow for **4-Aminobutan-2-one**.

- Waste Collection:
 - Collect all contaminated disposable items, including gloves, absorbent materials, and empty containers, in a designated and properly labeled hazardous waste container.[5]
- Labeling:
 - The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: **4-Aminobutan-2-one**. [5]

- Disposal Procedure:
 - Ensure the waste container is tightly sealed to prevent leaks or spills.
 - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[5]
 - Adhere to all local, state, and federal regulations for hazardous waste disposal.[6] Do not pour this chemical down the drain.[6]

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove all contaminated clothing. Seek immediate medical attention.[7][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7][8]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][8]
- Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert, non-combustible material such as sand or vermiculite and place it in a sealed container for disposal.[4][6] Ventilate the area and wash the spill site after the material has been collected.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Aminobutan-2-one | C₄H₉NO | CID 15565026 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. chembk.com [chembk.com]
- 3. 4-Aminobutan-2-one hydrochloride | C₄H₁₀ClNO | CID 15565027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.com [fishersci.com]
- 8. und-nd.safeschoolssds.com [und-nd.safeschoolssds.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Aminobutan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1611400#personal-protective-equipment-for-handling-4-aminobutan-2-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com